

industrial production methods of disodium hydrogen phosphate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disodium hydrogen phosphate

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An In-depth Technical Guide to the Industrial Production of **Disodium Hydrogen Phosphate**

For Researchers, Scientists, and Drug Development Professionals

Disodium hydrogen phosphate (Na_2HPO_4), also known as disodium phosphate, is a versatile inorganic compound with a wide range of applications in the food, pharmaceutical, and water treatment industries. Its utility as a buffering agent, emulsifier, and corrosion inhibitor necessitates robust and efficient industrial production methods that yield a high-purity product. This technical guide provides a comprehensive overview of the core industrial production methods of **disodium hydrogen phosphate**, detailing the underlying chemical principles, experimental protocols, and process parameters.

Core Production Methodologies

The industrial synthesis of **disodium hydrogen phosphate** primarily revolves around two well-established methods: the direct neutralization of phosphoric acid and a two-step precipitation process. Variations of these methods exist, utilizing different starting materials to optimize cost and product purity.

Neutralization Method

The most common industrial approach involves the neutralization of phosphoric acid with a sodium-containing base, typically sodium hydroxide or sodium carbonate.^{[1][2]} This method is favored for its directness and relatively simple process control.

The fundamental chemical reactions are as follows:

- Using Sodium Hydroxide: $\text{H}_3\text{PO}_4 + 2\text{NaOH} \rightarrow \text{Na}_2\text{HPO}_4 + 2\text{H}_2\text{O}$ [\[3\]](#)[\[4\]](#)
- Using Sodium Carbonate: $\text{H}_3\text{PO}_4 + \text{Na}_2\text{CO}_3 \rightarrow \text{Na}_2\text{HPO}_4 + \text{H}_2\text{O} + \text{CO}_2$ [\[2\]](#)

Experimental Protocol: Neutralization with Sodium Hydroxide

A laboratory-scale representation of the industrial neutralization process can be described as follows:

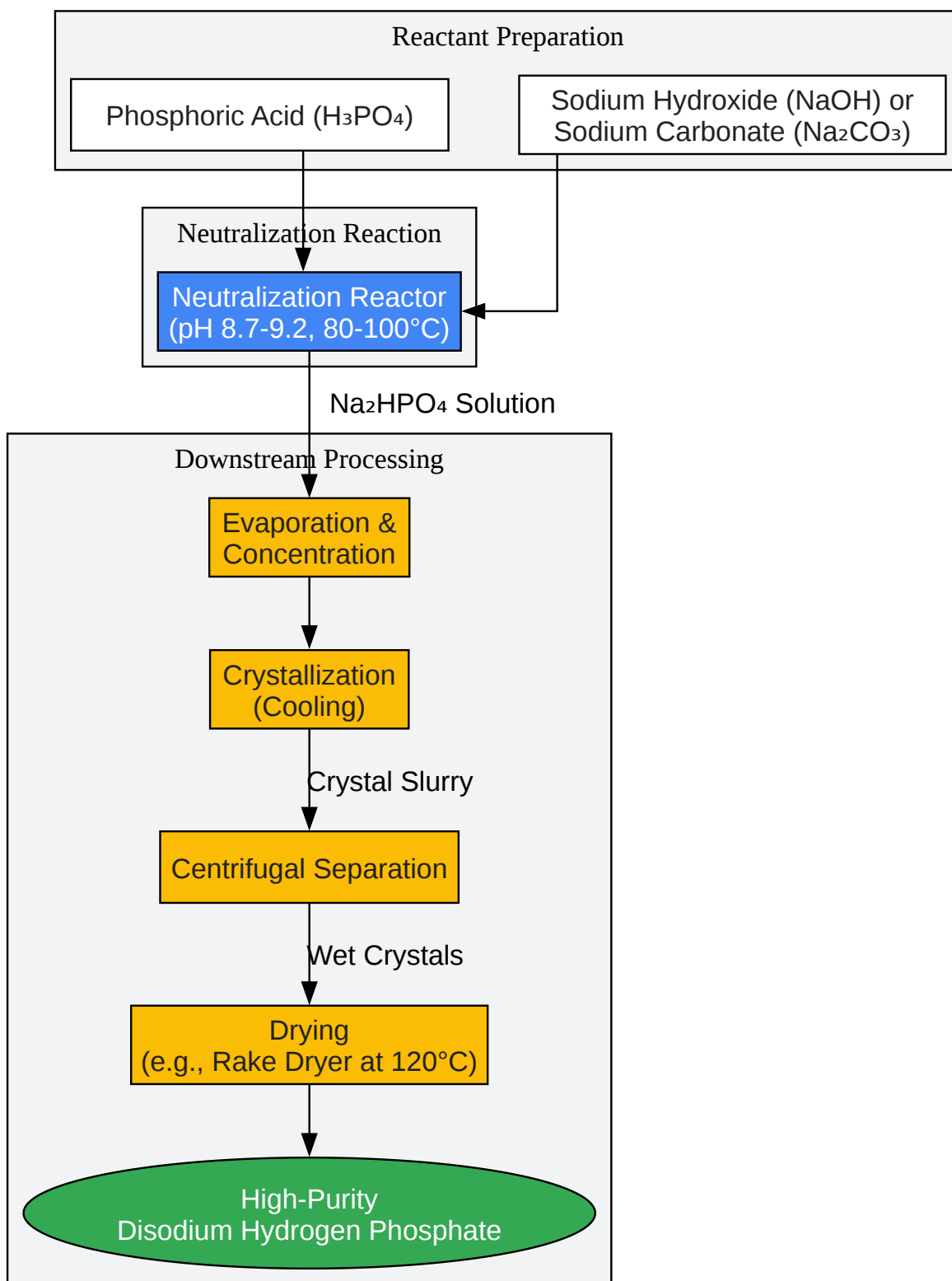
- Reactant Preparation: A solution of 85% orthophosphoric acid is diluted with water. Solid sodium hydroxide is separately dissolved in water to create a concentrated solution.[\[3\]](#)
- Neutralization: The sodium hydroxide solution is slowly added to the phosphoric acid solution with constant stirring. The reaction is exothermic, and cooling may be necessary to control the temperature.[\[1\]](#) The molar ratio of phosphoric acid to sodium hydroxide is critical and should be maintained at 1:2 to favor the formation of **disodium hydrogen phosphate**.[\[4\]](#)
- pH Control: The pH of the reaction mixture is carefully monitored. For high-purity **disodium hydrogen phosphate**, the final pH is typically adjusted to a range of 8.7 to 9.2.[\[5\]](#)
- Crystallization: The resulting **disodium hydrogen phosphate** solution is concentrated by heating to induce crystallization.[\[3\]](#) The solution is then allowed to cool, promoting the formation of hydrated **disodium hydrogen phosphate** crystals.
- Separation and Drying: The crystals are separated from the mother liquor via centrifugation.[\[5\]](#) The obtained crystals can be washed with deionized water to remove any adsorbed impurities.[\[5\]](#) Finally, the crystals are dried in a rotary kiln or a rake-type drying machine to obtain the anhydrous or a specific hydrated form of the product.[\[1\]](#)[\[5\]](#)

Process Parameters for High-Purity Production

A patented method for producing high-purity **disodium hydrogen phosphate** using sodium bicarbonate highlights specific process control parameters, which are summarized in the table below.

Parameter	Value	Reference
Reactants	Phosphoric Acid (H ₃ PO ₄) and Sodium Bicarbonate (NaHCO ₃)	[5]
Reaction Temperature	80-100 °C	[5]
Reaction Time	2 hours	[5]
Final pH	8.7-9.2	[5]
Drying Inlet Gas Temperature	120 °C	[5]
Fluidized Gas Flow Speed	0.3 m ³ /s	[5]
Drying Time	15 minutes	[5]
Achieved Purity	99.6%	[5]

Process Workflow: Neutralization Method



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Caption: Workflow for the Neutralization Method.

Two-Step Precipitation Method

An alternative industrial method involves a two-step process starting from dicalcium phosphate (CaHPO_4).^[6] This method is particularly relevant when utilizing phosphate rock as a raw material, which is a common source of dicalcium phosphate.

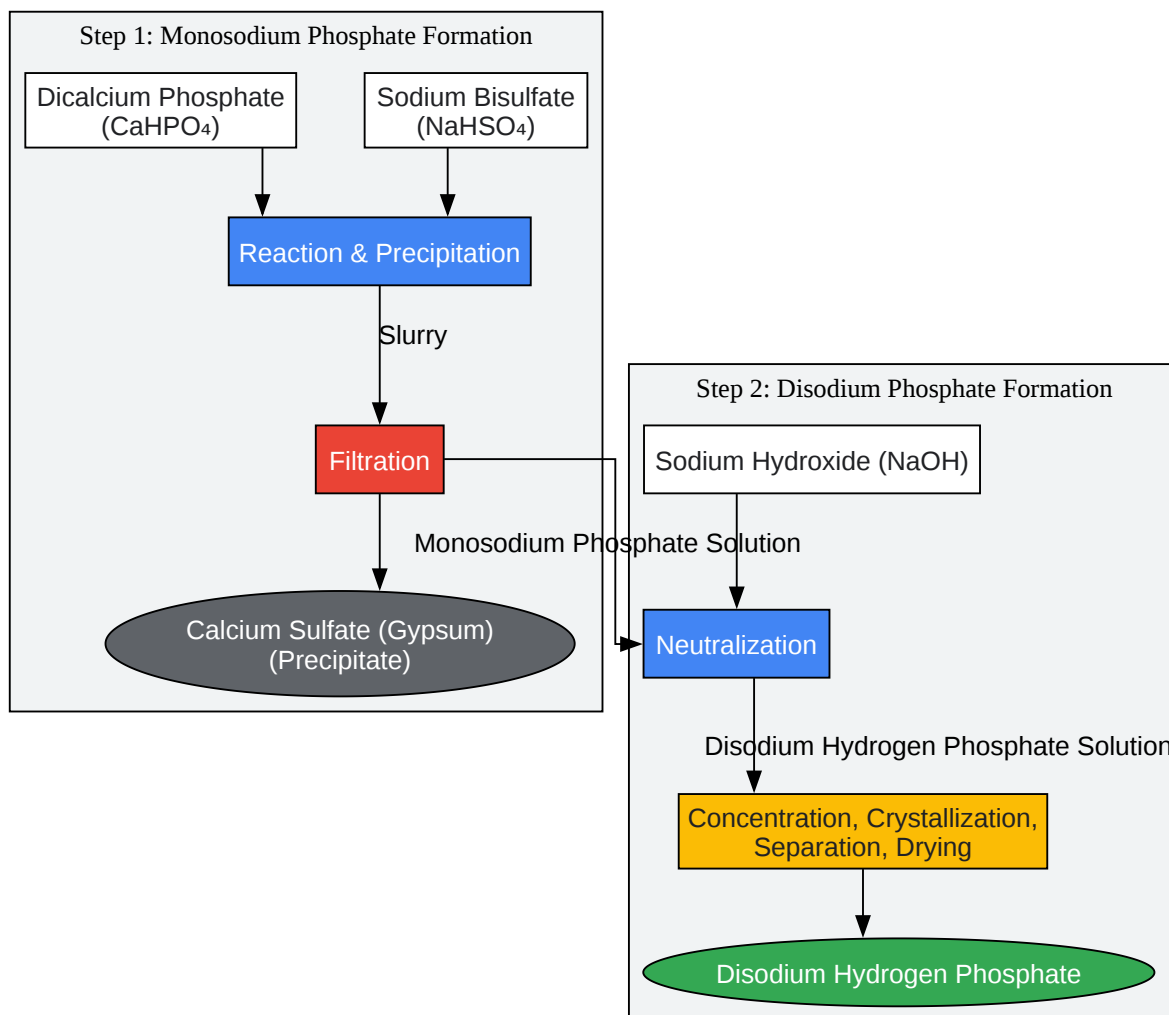
The process can be summarized by the following reactions:

- Step 1: Formation of Monosodium Phosphate: Dicalcium phosphate is treated with sodium bisulfate, leading to the precipitation of calcium sulfate (gypsum) and the formation of a monosodium phosphate solution.^[6] $\text{CaHPO}_4 + \text{NaHSO}_4 \rightarrow \text{NaH}_2\text{PO}_4 + \text{CaSO}_4(\text{s})$
- Step 2: Neutralization to Disodium Phosphate: The resulting monosodium phosphate solution is then partially neutralized with sodium hydroxide to produce **disodium hydrogen phosphate**.^[6] $\text{NaH}_2\text{PO}_4 + \text{NaOH} \rightarrow \text{Na}_2\text{HPO}_4 + \text{H}_2\text{O}$

Experimental Protocol: Two-Step Precipitation Method

- Reaction of Dicalcium Phosphate: Dicalcium phosphate is reacted with a solution of sodium bisulfate. The reaction mixture is agitated to ensure complete reaction and precipitation of calcium sulfate.
- Separation of Gypsum: The precipitated calcium sulfate is removed by filtration, yielding a solution of monosodium phosphate.
- Neutralization: A controlled amount of sodium hydroxide solution is added to the monosodium phosphate solution to achieve the desired stoichiometric conversion to **disodium hydrogen phosphate**. The pH is carefully monitored.
- Purification and Crystallization: The resulting solution is then subjected to concentration, crystallization, separation, and drying steps similar to those in the neutralization method to obtain the final product.

Process Workflow: Two-Step Precipitation Method



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Caption: Workflow for the Two-Step Precipitation Method.

Method Utilizing Sodium Sulfate

A patented process describes the production of **disodium hydrogen phosphate** using phosphoric acid and sodium sulfate as the primary raw materials.[4] This method involves the formation of an intermediate ammonium sodium phosphate salt.

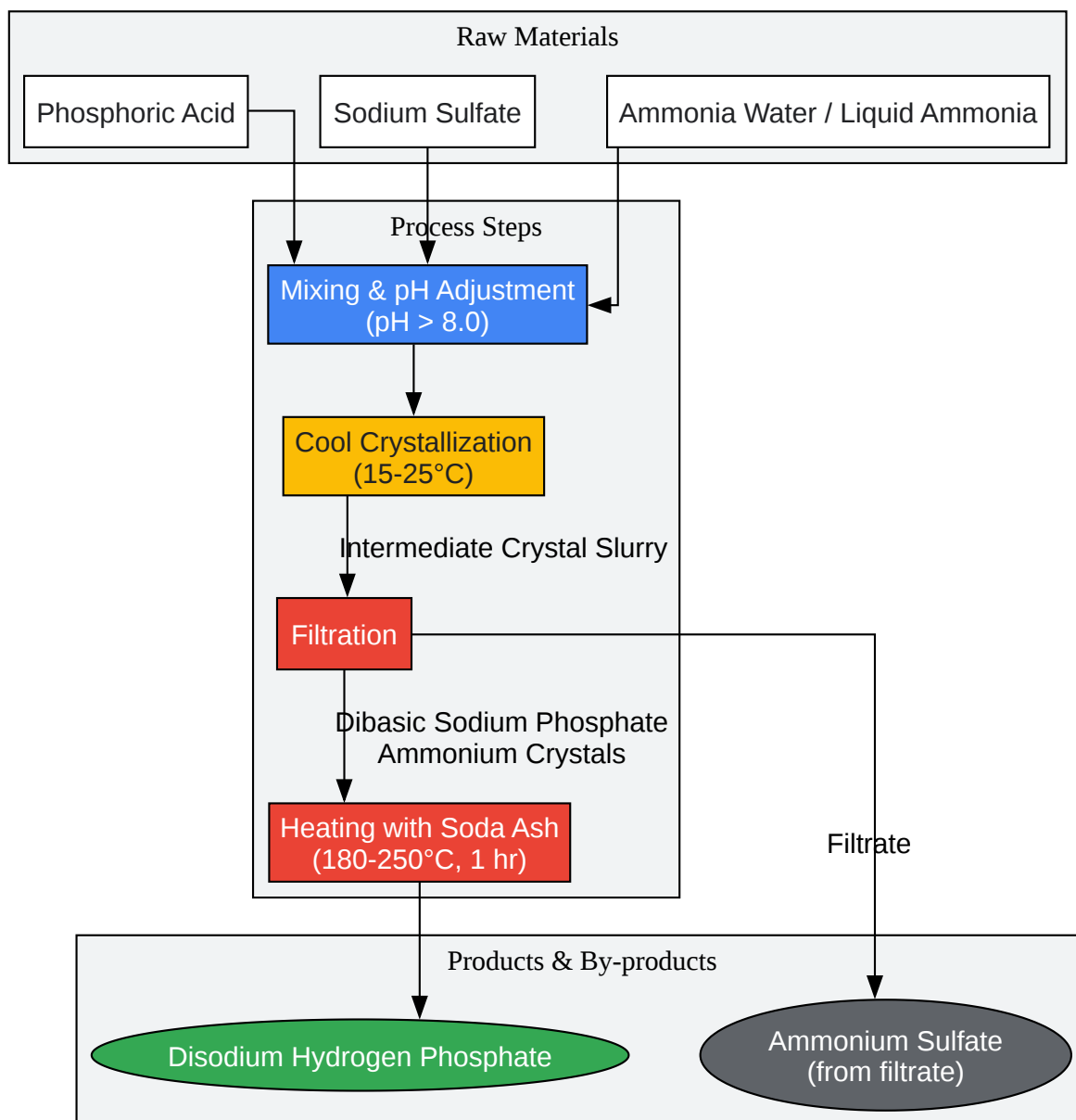
Experimental Protocol: Sodium Sulfate Method

- Initial Reaction: Phosphoric acid and sodium sulfate are mixed in a molar ratio of 1:1.6-2.4. Ammonia water (26-28% by mass) or liquid ammonia is added to adjust the system pH to above 8.0.[4]
- Crystallization of Intermediate: The mixture undergoes cool crystallization at 15-25 °C, and the resulting dibasic sodium phosphate ammonium crystals are filtered.[4]
- Conversion to Final Product: The intermediate crystals are mixed with soda ash (sodium carbonate). The amount of soda ash is calculated to achieve a Na:P molar ratio of 2. This mixture is then heated to 180-250 °C for one hour to yield **disodium hydrogen phosphate**. [4]
- By-product Recovery: The filtrate from the initial crystallization step is condensed and crystallized to obtain ammonium sulfate as a by-product.[4]

Quantitative Data for the Sodium Sulfate Method

Parameter	Value	Reference
Phosphoric Acid : Sodium Sulfate Molar Ratio	1 : 1.6-2.4	[4]
pH of Initial Reaction	> 8.0	[4]
Cool Crystallization Temperature	15-25 °C	[4]
Final Reaction Temperature	180-250 °C	[4]
Final Reaction Time	1 hour	[4]

Logical Relationship: Sodium Sulfate Method



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Caption: Logical Flow of the Sodium Sulfate Method.

Purification of Disodium Hydrogen Phosphate

Regardless of the primary production method, purification steps are often necessary to achieve the high purity required for pharmaceutical and food-grade applications. A common purification protocol involves the following steps:

- **Dissolution and Decolorization:** Crude **disodium hydrogen phosphate** is dissolved in hot water. Activated carbon is then added to the solution to decolorize it by adsorbing organic impurities.^[7]
- **pH Adjustment:** The pH of the filtrate is adjusted to between 8.8 and 9.2 with an alkali solution.^[7] This step can help to precipitate any remaining metallic impurities.
- **Recrystallization:** The solution is cooled to a temperature between 4 and 10 °C to induce crystallization of the purified **disodium hydrogen phosphate**.^[7]
- **Filtration and Drying:** The purified crystals are then filtered and dried to obtain the final product.

Conclusion

The industrial production of **disodium hydrogen phosphate** is a well-understood process with several established methodologies. The choice of a particular method often depends on the available raw materials, desired product purity, and economic considerations. The neutralization of phosphoric acid with sodium hydroxide or sodium carbonate remains the most direct route, while the two-step precipitation method offers an alternative when starting from phosphate rock. Further innovations in production, such as the use of sodium sulfate, aim to reduce costs and utilize different raw material streams. The implementation of robust process control, particularly in pH and temperature management, coupled with effective purification techniques, is critical to consistently producing high-purity **disodium hydrogen phosphate** that meets the stringent requirements of the pharmaceutical and other advanced industries.

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- To cite this document: BenchChem. [industrial production methods of disodium hydrogen phosphate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1146713#industrial-production-methods-of-disodium-hydrogen-phosphate]

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